

Strategic Sourcing & Technical Utilization of Oxepane-4-sulfonyl Chloride

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Compound of Interest

Compound Name: *oxepane-4-sulfonyl chloride*

CAS No.: 1465189-77-8

Cat. No.: B6180617

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CAS: 1465189-77-8 | Formula: $C_6H_{11}ClO_3S$ | MW: 198.67 Da[1][2][3]

Executive Summary: The Oxepane Advantage

In modern medicinal chemistry, the modulation of physicochemical properties via saturated heterocycles is a critical design strategy.[4] While oxetanes (4-membered) and tetrahydropyrans (6-membered) are ubiquitous, the oxepane (7-membered) ring offers a unique conformational landscape.[1][2] **Oxepane-4-sulfonyl chloride** serves as a high-value electrophilic building block, enabling the introduction of the oxepane motif into drug scaffolds via sulfonamide or sulfonate linkages.[1][2]

This guide provides a rigorous technical framework for identifying commercial sources, validating compound integrity, and executing synthetic workflows with this moisture-sensitive reagent.[2]

Market Intelligence: Commercial Supply Landscape

The commercial availability of **oxepane-4-sulfonyl chloride** is characterized by a "Building Block" distribution model—stocked by specialized heterocyclic synthesis firms rather than

general bulk commodity suppliers.[\[1\]](#)[\[2\]](#)

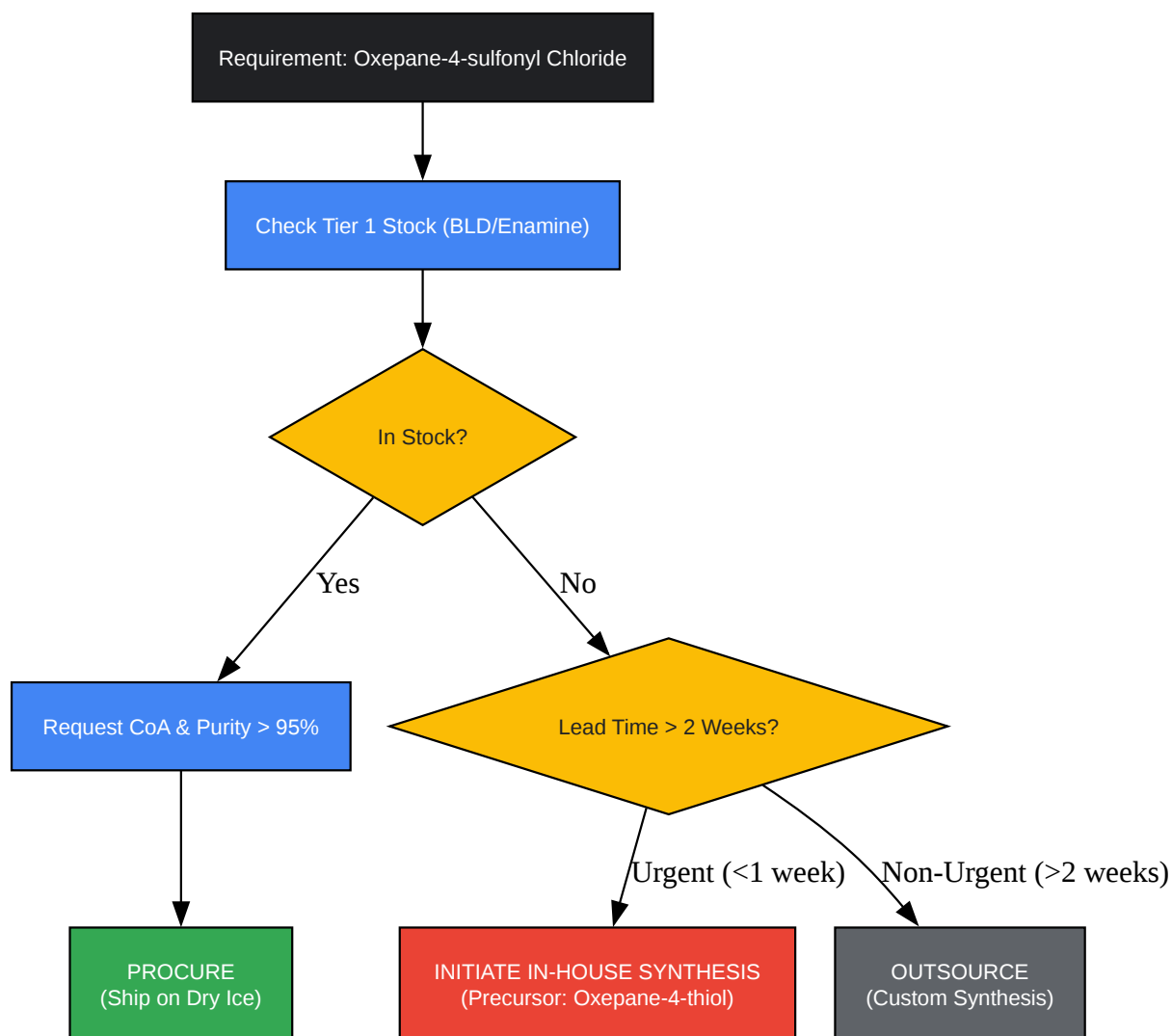
Supplier Tiering & Strategic Sourcing

Do not rely on a single source.[\[2\]](#) The stability of sulfonyl chlorides dictates that "In-Stock" status must be validated against "Date of Manufacture" to ensure hydrolytic integrity.[\[2\]](#)

Supplier Tier	Primary Vendors	Availability Status	Strategic Recommendation
Tier 1: Stocking Distributors	BLD Pharm, Enamine	High Probability (Ships 1-3 days)	Primary Choice. Request H-NMR and purity data < 3 months old. [1] [2]
Tier 2: Aggregators	eMolecules, ChemSpace, MolPort	Variable (Drop-ships from Tier 1)	Use for price comparison; verify lead times (often 2-3 weeks). [1] [2]
Tier 3: Custom Synthesis	WuXi AppTec, Pharmablock	Make-on-Demand	Fallback. Use if >100g is required or Tier 1 stock is degraded. [1] [2]

"Make vs. Buy" Decision Logic

Given the hydrolytic instability of sulfonyl chlorides, a "Make vs. Buy" assessment is critical for campaigns requiring >10 grams.



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Figure 1: Strategic sourcing decision tree for moisture-sensitive heterocyclic building blocks.

Technical Specifications & Quality Assurance (QA)

Scientific Integrity Note: Sulfonyl chlorides degrade into sulfonic acids and HCl upon exposure to atmospheric moisture. A Certificate of Analysis (CoA) is insufficient proof of quality if the bottle has been opened or stored improperly. You must re-validate.

Self-Validating QC Protocol

Perform this 3-step check immediately upon receipt.

Step 1: Visual Inspection[2]

- Pass: White to off-white crystalline solid or clear oil (depending on purity/temperature).[1][2]
- Fail: Sticky, fuming solid (indicates HCl evolution) or liquid separation.

Step 2: ¹H-NMR Validation (Solvent: CDCl₃ or dry DMSO-d₆)[1][2]

- Critical Diagnostic: Look for the deshielded proton at the C4 position (adjacent to the sulfonyl group).
- Impurity Flag: A broad singlet > 8.0 ppm often indicates sulfonic acid protons () from hydrolysis.[1][2]
- Causality: The electron-withdrawing nature of the group shifts adjacent protons downfield compared to the hydrolyzed acid.[1][2]

Step 3: Hydrolyzable Chloride Titration (Volhard Method)

For precise stoichiometry in SAR campaigns, determine the active electrophile content.

- Dissolve 50 mg sample in 1,4-dioxane.
- Add excess water to hydrolyze ().[1][2]
- Titrate the liberated with standardized .[2]
- Calculation: Purity % = (Measured Cl / Theoretical Cl) × 100.

Handling & Synthetic Utilization[1][2][4][5][6]

Storage SOP

- Temperature: -20°C.
- Atmosphere: Store under Argon/Nitrogen.[2]
- Container: Tightly sealed vial with Parafilm; secondary containment with desiccant (Drierite/Silica).

Standard Reaction Protocol: Sulfonamide Formation

This protocol minimizes hydrolysis while maximizing coupling efficiency with amines.[2]

Materials:

- **Oxepane-4-sulfonyl chloride** (1.1 equiv)[1][2][5]
- Primary/Secondary Amine (1.0 equiv)[1]
- Base: Diisopropylethylamine (DIPEA) or Pyridine (3.0 equiv)[1]
- Solvent: Anhydrous DCM or THF[1][2]

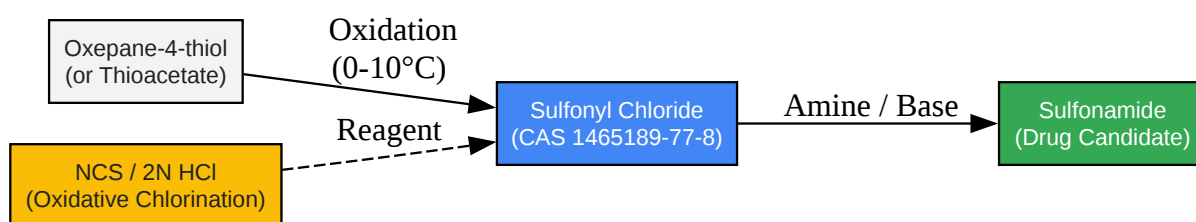
Workflow:

- Dissolution: Dissolve the amine and base in anhydrous solvent under
• Cool to 0°C.
- Addition: Dissolve **oxepane-4-sulfonyl chloride** in a minimal volume of solvent and add dropwise.
 - Why? Exothermic addition can degrade the reagent; cooling controls the rate.
- Monitoring: Warm to RT. Monitor by TLC/LCMS.
 - Note: The sulfonyl chloride is not visible by UV; track the disappearance of the amine.

- Workup: Quench with saturated
- . Extract with DCM.[6]
- Caution: Acidic workup may protonate the amine product if it's basic, keeping it in the aqueous phase.

Synthetic Rescue (If Commercial Stock is Unavailable)

If the sulfonyl chloride cannot be sourced, synthesize it from Oxepane-4-thiol or S-oxepan-4-yl isothioureia via oxidative chlorination.[1][2]



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Figure 2: Synthetic rescue pathway via oxidative chlorination of the thiol precursor.

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